Independent Verification of Upadacitinib Efficacy: A Comparative Guide

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Compound of Interest

Compound Name:	*Upupup*
CAS No.:	*3504-15-2*
Cat. No.:	*B1228901*

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This guide provides an objective comparison of the efficacy and mechanism of action of upadacitinib against other therapeutic alternatives for several inflammatory diseases. The information is intended for researchers, scientists, and drug development professionals to offer a comprehensive overview based on available experimental data.

Atopic Dermatitis

Efficacy Comparison

Upadacitinib has demonstrated significant efficacy in the treatment of moderate-to-severe atopic dermatitis, often showing superiority over placebo and other active comparators like dupilumab and baricitinib.

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Trial	Treatment Arms	Primary Endpoint	Week	Upadacitinib Result	Comparator Result	P-value
Heads Up	Upadacitinib 30 mg qd	EASI-75	16	71.0%	61.1% (Dupilumab)	P = 0.006
EASI-100	16	27.9%	7.6% (Dupilumab)	P < 0.001		
LEVEL UP	Upadacitinib 15/30 mg qd	EASI 90 and WP-NRS 0/1	16	19.9%	8.9% (Dupilumab)	P < 0.0001
NMA	Upadacitinib 30 mg qd	IGA 0/1 and/or EASI-75	-	Superior	Baricitinib (all doses)	-

qd: once daily; EASI-75/90/100: Eczema Area and Severity Index 75%/90%/100% improvement; IGA 0/1: Investigator's Global Assessment of clear or almost clear; WP-NRS 0/1: Worst Pruritus Numerical Rating Scale of 0 or 1; NMA: Network Meta-Analysis.

Experimental Protocols

Heads Up Trial (NCT03738397):[1]

- Design: A 24-week, head-to-head, phase 3b, multicenter, randomized, double-blinded, double-dummy, active-controlled clinical trial.[1][2]
- Participants: 692 adults with moderate-to-severe atopic dermatitis who were candidates for systemic therapy.[1]
- Interventions: Patients were randomized 1:1 to receive either oral upadacitinib 30 mg once daily or subcutaneous dupilumab 300 mg every other week.[1]
- Primary Endpoint: Achievement of 75% improvement in the Eczema Area and Severity Index (EASI-75) at week 16.[1]

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LEVEL UP Trial:

- Design: A phase 3b/4, multicenter, randomized, open-label, efficacy assessor-blinded study.
- Participants: 920 patients aged 12 years and older with moderate-to-severe atopic dermatitis who had an inadequate response to systemic therapy or for whom such therapies were inadvisable.
- Interventions: Upadacitinib (starting at 15 mg once daily, with potential dose escalation to 30 mg) versus dupilumab.
- Primary Endpoint: Simultaneous achievement of EASI 90 and a Worst Pruritus Numerical Rating Scale (WP-NRS) of 0 or 1 at week 16.

Rheumatoid Arthritis

Efficacy Comparison

In patients with rheumatoid arthritis, upadacitinib has shown superiority over placebo and adalimumab, and comparable or superior efficacy to tofacitinib.

Trial	Treatment Arms	Primary Endpoint	Week	Upadacitinib Result	Comparator Result	P-value
SELECT-COMPARE	Upadacitinib 15 mg qd + MTX	ACR20	12	71%	63% (Adalimumab + MTX)	-
DAS28-CRP <2.6	12	29%	18% (Adalimumab + MTX)	-		
MAIC	Upadacitinib 15 mg qd + MTX	ACR50	12	Higher	Tofacitinib 5 mg bid + MTX	P = 0.011
CDAI Remission	24	Higher	Tofacitinib 5 mg bid + MTX	P = 0.038		

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qd: once daily; bid: twice daily; MTX: Methotrexate; ACR20/50: American College of Rheumatology 20%/50% improvement; DAS28-CRP: Disease Activity Score in 28 joints using C-reactive protein; CDAI: Clinical Disease Activity Index; MAIC: Matching-Adjusted Indirect Comparison.

Experimental Protocols

SELECT-COMPARE Trial (NCT02629159):

- Design: A phase 3, multicenter, randomized, double-blind study with a 48-week double-blind period followed by a long-term extension.[3]
- Participants: 1629 adult patients with moderate to severe rheumatoid arthritis and an inadequate response to methotrexate.
- Interventions: Patients on stable background methotrexate were randomized 2:2:1 to receive upadacitinib 15 mg once daily, placebo, or adalimumab 40 mg every other week.[3]
- Primary Endpoints: Percentage of patients achieving ACR20 and the percentage of patients in clinical remission (DAS28-CRP <2.6) at week 12 for upadacitinib versus placebo.[3]

Psoriatic Arthritis

Efficacy Comparison

Upadacitinib has demonstrated superior efficacy compared to placebo and non-inferior or superior efficacy compared to adalimumab in treating psoriatic arthritis.

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Trial	Treatment Arms	Primary Endpoint	Week	Upadacitinib 15 mg Result	Upadacitinib 30 mg Result	Adalimumab Result	Placebo Result
SELECT-PsA 1	Upadacitinib 15/30 mg qd, Adalimumab 40 mg eow, Placebo	ACR20	12	Significantly Higher	Significantly Higher	-	Lower
ACR50	56	Numerically Higher	Numerically Higher	Lower	-		
ACR70	56	Numerically Higher	Numerically Higher	Lower	-		

qd: once daily; eow: every other week; ACR20/50/70: American College of Rheumatology 20%/50%/70% improvement.

Experimental Protocols

SELECT-PsA 1 Trial (NCT03104400):[4]

- Design: A phase 3, randomized, double-blind, placebo- and active-controlled trial with a 24-week primary analysis period and a long-term extension.
- Participants: 1,704 patients with active psoriatic arthritis who had an inadequate response to non-biologic disease-modifying anti-rheumatic drugs (DMARDs).
- Interventions: Patients were randomized 1:1:1:1 to receive oral upadacitinib 15 mg or 30 mg once daily, subcutaneous adalimumab 40 mg every other week, or placebo.
- Primary Endpoint: The proportion of patients achieving an ACR20 response at week 12 for upadacitinib versus placebo.

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Inflammatory Bowel Disease

Efficacy Comparison for Ulcerative Colitis

Upadacitinib has shown to be effective in inducing and maintaining clinical remission in patients with moderately to severely active ulcerative colitis.

Trial	Treatment Phase	Treatment Arms	Primary Endpoint	Week	Upadacitinib Result	Comparator Result	P-value
U-ACHIEVE	Induction	Upadacitinib 45 mg qd	Clinical Remission	8	26%	5% (Placebo)	<0.0001
U-ACCOMPLISH	Induction	Upadacitinib 45 mg qd	Clinical Remission	8	33%	4% (Placebo)	<0.0001
U-ACHIEVE Maint.	Maintenance	Upadacitinib 15 mg qd	Clinical Remission	52	42%	12% (Placebo)	<0.0001
Upadacitinib 30 mg qd	52%	<0.0001					
Retrospective	Induction	Upadacitinib	Clinical Response	8-16	82.9%	63.5% (Ustekinumab)	-
Corticosteroid-free Remission	8-16	62.1%	34.7% (Ustekinumab)	-			

qd: once daily.

Efficacy Comparison for Crohn's Disease

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In patients with moderately to severely active Crohn's disease, upadacitinib has demonstrated superiority over placebo in inducing and maintaining clinical remission and endoscopic response.

Trial	Treatment Phase	Treatment Arms	Primary Endpoint	Week	Upadacitinib Result	Comparator Result	P-value
U-EXCEL	Induction	Upadacitinib 45 mg qd	Clinical Remission	12	49.5%	29.1% (Placebo)	<0.001
Endoscopic Response	12	45.5%	13.1% (Placebo)	<0.001			
U-EXCEED	Induction	Upadacitinib 45 mg qd	Clinical Remission	12	38.9%	21.1% (Placebo)	<0.001
Endoscopic Response	12	34.6%	3.5% (Placebo)	<0.001			
U-ENDURE	Maintenance	Upadacitinib 15 mg qd	Clinical Remission	52	37.3%	15.1% (Placebo)	<0.001
Upadacitinib 30 mg qd	47.6%	<0.001					

qd: once daily.

Experimental Protocols

Ulcerative Colitis Induction Trials (U-ACHIEVE and U-ACCOMPLISH):

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- Design: Phase 3, randomized, double-blind, placebo-controlled induction studies.[5]
- Participants: Adults with moderately to severely active ulcerative colitis who had an inadequate response or intolerance to one or more TNF blockers.[5]
- Intervention: Upadacitinib 45 mg once daily for 8 weeks.[5]
- Primary Endpoint: Clinical remission at week 8.[5]

Crohn's Disease Induction Trials (U-EXCEL and U-EXCEED):[6]

- Design: Two phase 3 induction trials.[6]
- Participants: Patients with moderate-to-severe Crohn's disease.[6]
- Intervention: Upadacitinib 45 mg once daily for 12 weeks.[6]
- Primary Endpoints: Clinical remission and endoscopic response at week 12.[6]

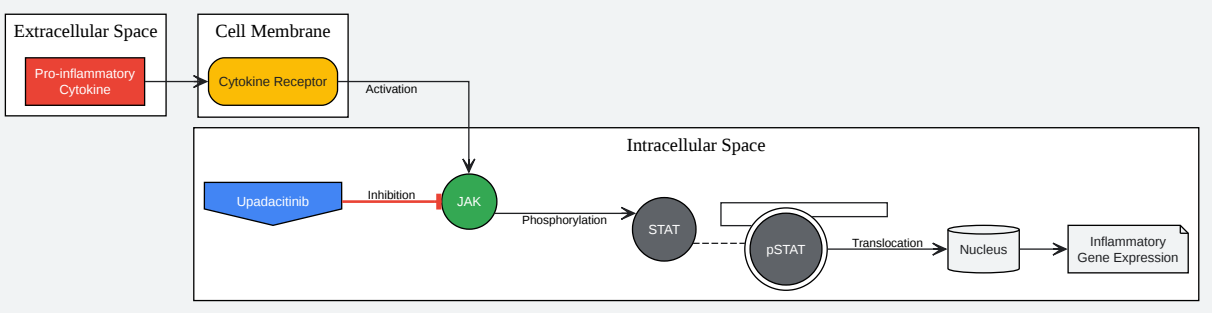
Mechanism of Action and Signaling Pathways

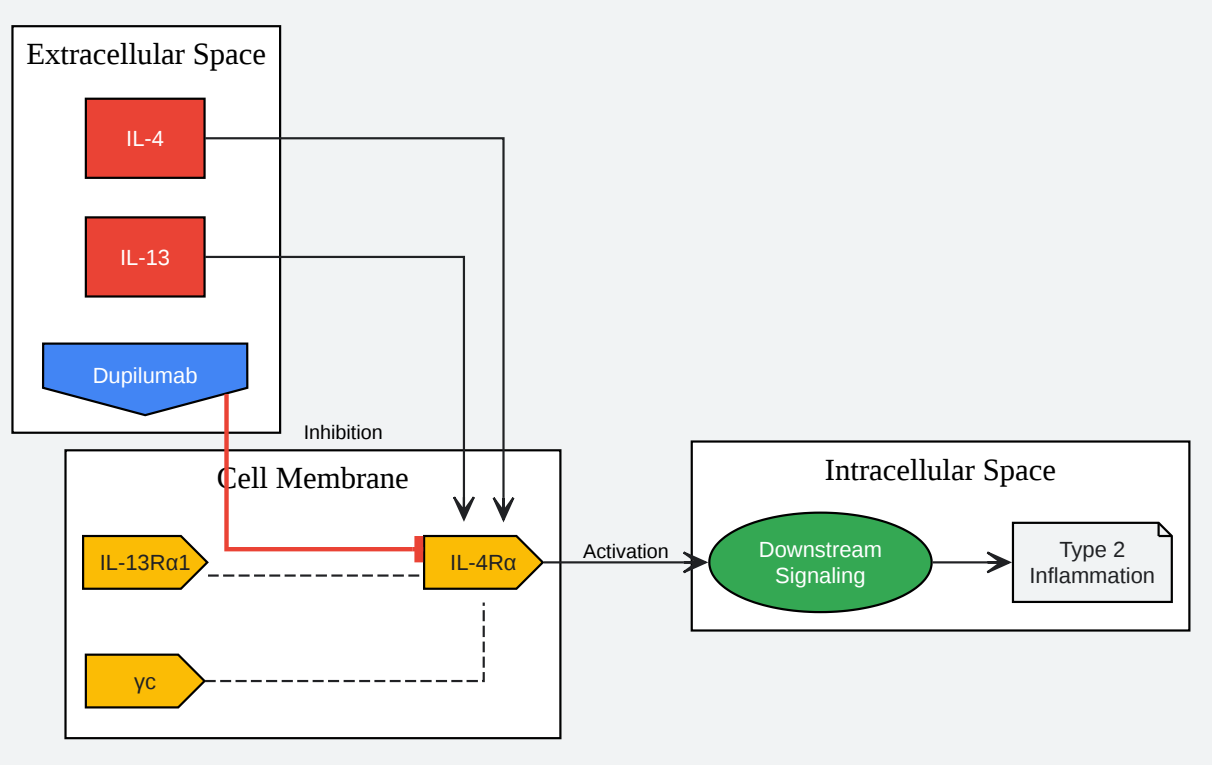
Upadacitinib and other JAK Inhibitors

Upadacitinib is a selective Janus kinase (JAK) 1 inhibitor.[7] JAKs are intracellular enzymes that are crucial for the signaling of numerous cytokines and growth factors involved in inflammation and immune responses.[7] By inhibiting JAK1, upadacitinib modulates the signaling of pro-inflammatory cytokines such as IL-6, IL-7, IL-15, and interferons, thereby reducing inflammation.[8]

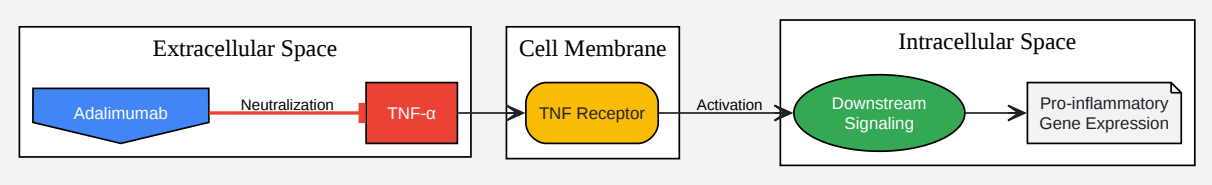
Other JAK inhibitors, such as tofacitinib and baricitinib, also target the JAK-STAT pathway but with different selectivity profiles. Tofacitinib primarily inhibits JAK1 and JAK3, while baricitinib has a higher affinity for JAK1 and JAK2.[8]

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References

- 1. Upadacitinib and vedolizumab combination therapy for the management of refractory ulcerative colitis and Crohn's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. nice.org.uk [nice.org.uk]
- 3. firstwordpharma.com [firstwordpharma.com]
- 4. The mechanism of action of tofacitinib - an oral Janus kinase inhibitor for the treatment of rheumatoid arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Baricitinib - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. Adalimumab - Wikipedia [en.wikipedia.org]
- 7. assaygenie.com [assaygenie.com]
- 8. opalbiopharma.com [opalbiopharma.com]

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